

Olorofim EUCAST E.Def 9.3.1 Testing Protocol: Key Experimental Insights

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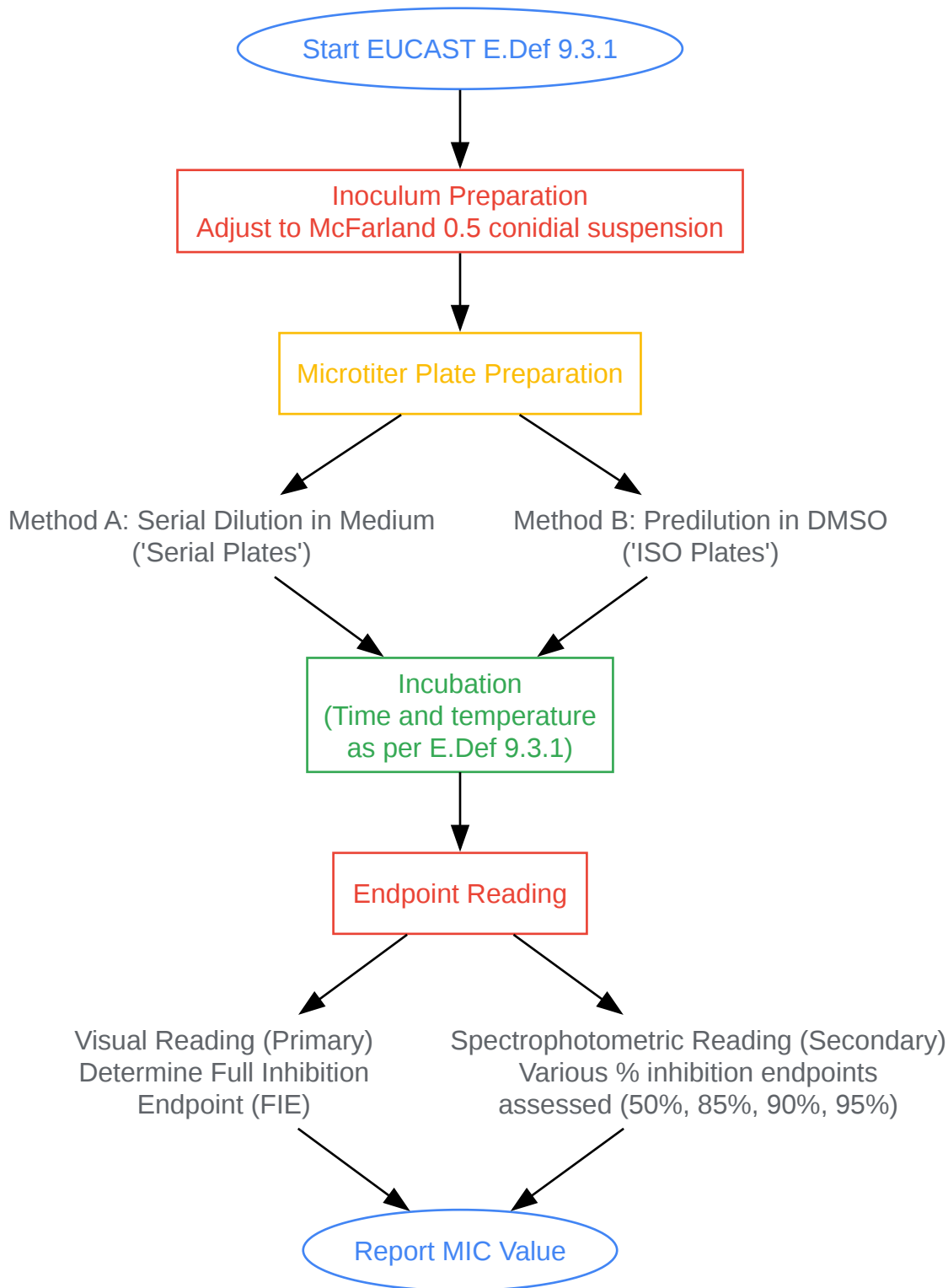
Compound Focus: Olorofim

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The following workflow and details are reconstructed from a 2018 research study that explicitly used the **EUCAST E.Def 9.3.1** reference method for testing **olorofim** susceptibility against molds [1].



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Diagram Title: **Olorofim** Susceptibility Testing Workflow

Key Technical Parameters from the Study

The investigation addressed several critical technical aspects of the EUCAST method [1]:

- **Plate Preparation:** Two methods were compared—**serial dilution in medium ('serial plates')** and **predilution in DMSO ('ISO plates')**. Median MICs between these methods were either identical (69% of cases) or within one 2-fold dilution (31% of cases), indicating robust agreement [1].
- **Endpoint Determination:** The study concluded that **visual reading for full inhibition (FIE)** was the most robust endpoint. Inter-person agreement for visual MICs was high: 92-94% within ± 1 dilution and 100% within ± 2 dilutions [1]. Spectrophotometric reading using various percentage inhibition criteria (50%, 85%, 90%, 95%) was also evaluated but no single criterion was applicable across all species [1].
- **Materials:** Testing was performed across **four different brands of polystyrene plates** and used **two separate lots of olorofim**. The study found only discrete differences (≤ 1 dilution) in MICs related to these variables, supporting the method's reliability [1].

Olorofim In Vitro Activity Data (2018 Study)

The following table summarizes the MIC data obtained from testing 298 contemporary clinical mold isolates, demonstrating the potent in vitro activity of **olorofim** [1].

Mold Isolate Group	Number of Isolates	Olorofim Modal MIC (mg/L)	Olorofim MIC Range (mg/L)
Aspergillus species (various)	275	0.06	< 0.004 – 0.25
Dermatophytes	3	-	0.03 – 0.06
<i>Fusarium proliferatum</i>	Not specified	-	0.016 (full inhibition)
<i>Fusarium solani</i>	Not specified	-	1 – 2 (50% growth inhibition)
<i>Fusarium dimerum</i>	Not specified	-	No inhibition

Accessing Current EUCAST Standardized Protocols

While the study provides a detailed application of E.Def 9.3.1, the official EUCAST resources have been updated. For definitive and current testing protocols, please refer to the primary source:

- **Latest Methods:** The official EUCAST website lists **E.Def 9.4** and **E.Def 11.0** as the current definitive methods for testing molds, indicating that E.Def 9.3.1 is a previous version [2] [3].
- **Current Breakpoints:** Always consult the latest **EUCAST Clinical Breakpoint Table v12.0** for interpretive criteria, as breakpoints and methodologies are subject to change [3] [4].

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References

1. Determination of Olorofim (F901318) Susceptibility of Mold... EUCAST [pmc.ncbi.nlm.nih.gov]
2. Previous versions of documents [eucast.org]
3. Clinical breakpoint table [eucast.org]
4. Clinical Breakpoint Tables [eucast.org]

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